

Application Notes and Protocols for Vacuum Distillation of 3-Amino-5-methylpyrazole

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Compound of Interest

Compound Name: 3-Amino-5-methylpyrazole

Cat. No.: B3422793

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This document provides detailed application notes and protocols for the vacuum distillation of **3-Amino-5-methylpyrazole**. It includes physical and chemical properties, safety information, a detailed experimental protocol, and a visual representation of the experimental workflow.

Introduction

3-Amino-5-methylpyrazole is a valuable heterocyclic compound used as a precursor in the synthesis of pharmaceuticals and as an intermediate for magenta couplers in photographic materials.[1][2] Purification of this compound is often achieved through vacuum distillation, which is essential to prevent degradation at its high atmospheric boiling point. This protocol outlines the necessary steps and precautions for the successful vacuum distillation of **3-Amino-5-methylpyrazole** in a laboratory setting.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Amino-5-methylpyrazole** is presented in Table 1. This data is crucial for determining the appropriate conditions for vacuum distillation and for safe handling.

Table 1: Physical and Chemical Properties of **3-Amino-5-methylpyrazole**

Property	Value
Molecular Formula	C ₄ H ₇ N ₃
Molecular Weight	97.12 g/mol [3][4]
Appearance	White to light yellow crystal powder[5]
Melting Point	45-47 °C[3][4][6]
Boiling Point	213 °C @ 14 mmHg[3][4][5][6]
	152-153 °C @ 6 Torr[7]
	128 °C @ 2 mm[1][2][8]
Density	1.221 g/cm ³ [5]
Solubility	Soluble in Dichloromethane and Methanol[3][6]

Safety and Handling

3-Amino-5-methylpyrazole is an irritant and requires careful handling. The following safety precautions, summarized in Table 2, should be strictly followed.

Table 2: Hazard and Safety Information for **3-Amino-5-methylpyrazole**

Hazard Statement	Precautionary Statement
Causes skin irritation (H315)[5]	Wash face, hands, and any exposed skin thoroughly after handling.[9][10]
Causes serious eye irritation (H319)[5]	Wear protective gloves, protective clothing, eye protection, and face protection.[9][10][11]
May cause respiratory irritation (H335)[5][9]	Avoid breathing dust, fume, gas, mist, vapors, or spray.[9][12]
Use only outdoors or in a well-ventilated area.[9]	

First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[9][12]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[9][12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[9][12]
- Ingestion: Clean mouth with water. Get medical attention.[9]

Experimental Protocol: Vacuum Distillation

This protocol details the procedure for the purification of **3-Amino-5-methylpyrazole** by vacuum distillation.

Materials and Equipment:

- Crude **3-Amino-5-methylpyrazole**
- Round-bottom flask
- Short path distillation head with condenser and collection flask(s)
- Heating mantle with a stirrer
- Thermometer
- Vacuum pump with a cold trap
- Manometer
- Glass wool for insulation
- Appropriate personal protective equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.

Procedure:

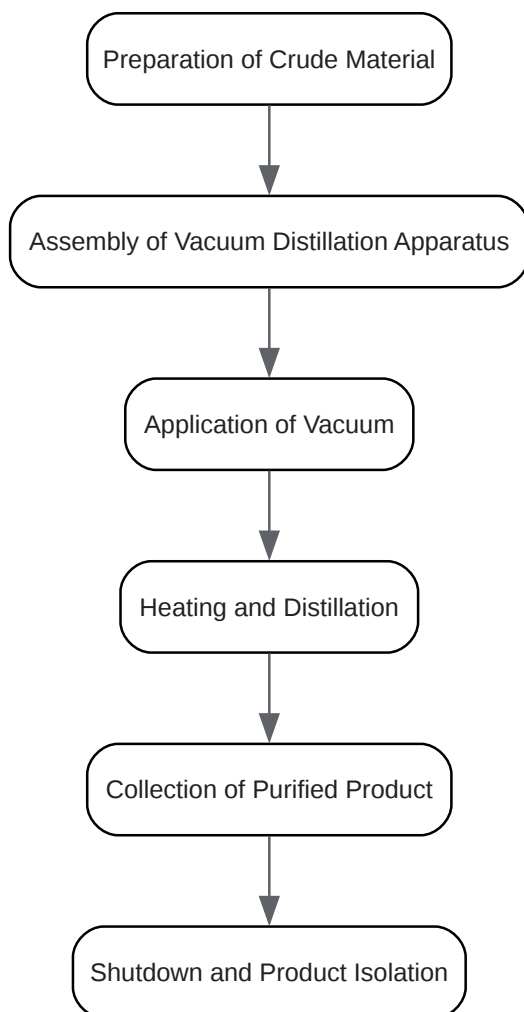
- Preparation of the Crude Material: Ensure the crude **3-Amino-5-methylpyrazole** is free of solvents. If the synthesis was performed in a solvent, it should be removed under reduced pressure prior to distillation.
- Assembly of the Distillation Apparatus:
 - Assemble the vacuum distillation apparatus in a fume hood.
 - Place the crude **3-Amino-5-methylpyrazole** into the round-bottom flask.
 - Connect the flask to the short path distillation head.
 - Ensure all joints are properly sealed with vacuum grease.
 - Place the thermometer in the appropriate joint of the distillation head to measure the vapor temperature.
 - Connect the condenser to a cooling water source.
 - Connect the collection flask to the distillation head.
 - Connect the vacuum pump to the apparatus via a cold trap.
- Distillation Process:
 - Turn on the cooling water to the condenser.
 - Slowly and carefully apply the vacuum. A gradual reduction in pressure is recommended to prevent bumping.
 - Once the desired vacuum is reached (e.g., 2 mmHg), begin heating the distillation flask using the heating mantle.
 - Stir the material to ensure even heating.
 - Monitor the temperature of the vapor. The product will begin to distill when the vapor temperature reaches its boiling point at the applied pressure (e.g., 128 °C at 2 mmHg).[\[1\]](#)
[\[2\]](#)[\[8\]](#)

- Collect the purified **3-Amino-5-methylpyrazole** in the collection flask. The product should solidify upon cooling.
- Shutdown and Collection:
 - Once the distillation is complete, turn off the heating mantle and allow the apparatus to cool to room temperature.
 - Slowly and carefully release the vacuum.
 - Disconnect the collection flask and seal it to protect the purified product.
 - The purified product is a white to light yellow solid.

Visualizations

Diagram 1: Experimental Workflow for Vacuum Distillation

Experimental Workflow for Vacuum Distillation of 3-Amino-5-methylpyrazole

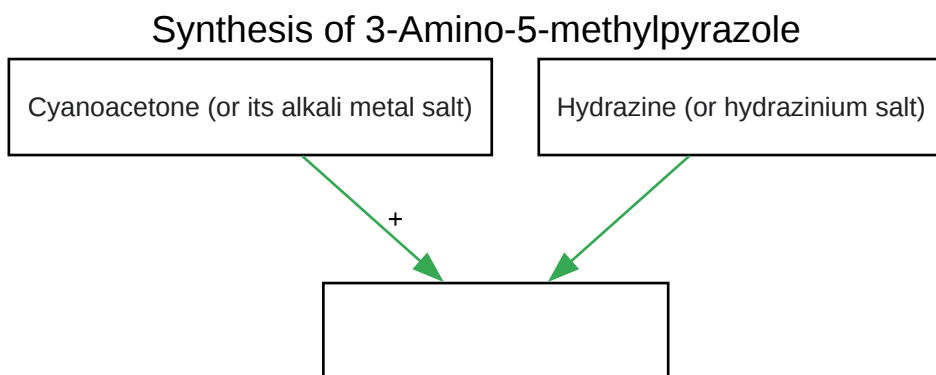


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Caption: Workflow for the vacuum distillation of **3-Amino-5-methylpyrazole**.

Diagram 2: Synthesis of **3-Amino-5-methylpyrazole**

The synthesis of **3-Amino-5-methylpyrazole** is commonly achieved by the reaction of cyanoacetone or its alkali metal salt with hydrazine or a hydrazinium salt.^[1]



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Caption: Reaction for the synthesis of **3-Amino-5-methylpyrazole**.

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